

Essential Safety and Operational Guide for Handling CNX-774

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Compound of Interest

Compound Name: CNX-774
Cat. No.: B15577215

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For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, storage, and disposal of **CNX-774**, a potent kinase inhibitor.

This document provides critical safety and logistical information for the laboratory use of **CNX-774**. Adherence to these guidelines is essential to ensure personnel safety and maintain experimental integrity. **CNX-774** is an irreversible and highly selective Bruton's tyrosine kinase (BTK) inhibitor and has also been identified as an inhibitor of equilibrative nucleoside transporter 1 (ENT1).^{[1][2]} Due to its potent biological activity, appropriate personal protective equipment (PPE) and handling procedures are mandatory.

Personal Protective Equipment (PPE)

The following table summarizes the required and recommended personal protective equipment for handling **CNX-774** in a laboratory setting. This guidance is based on standard practices for handling potent chemical compounds.

PPE Category	Equipment	Specifications and Use Cases
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Always inspect gloves for integrity before use and change them frequently, especially if contamination is suspected.
Eye Protection	Safety glasses with side shields or goggles	Must be worn at all times when handling CNX-774 in solid or solution form to protect against splashes.
Body Protection	Laboratory coat	A standard laboratory coat should be worn to protect street clothing. For procedures with a higher risk of splashes, a chemically resistant apron over the lab coat is recommended.
Respiratory Protection	Fume hood	All weighing and handling of powdered CNX-774 should be conducted in a certified chemical fume hood to prevent inhalation of airborne particles.

Operational and Disposal Plans

Receiving and Storage:

Upon receipt, visually inspect the container for any damage or leaks. **CNX-774** powder should be stored at -20°C.[3] Solutions of **CNX-774** in solvents like DMSO can also be stored at -20°C for extended periods.

Preparation of Stock Solutions:

The following table provides guidance for preparing stock solutions of **CNX-774** (Molecular Weight: 499.50 g/mol).

Desired Concentration	1 mg Mass	5 mg Mass	10 mg Mass
1 mM	2.002 mL	10.010 mL	20.020 mL
5 mM	0.400 mL	2.002 mL	4.004 mL
10 mM	0.200 mL	1.001 mL	2.002 mL

Note: **CNX-774** is soluble in DMSO at concentrations up to 100 mg/mL and in ethanol at 2 mg/mL. It is insoluble in water.

Handling Procedures:

- Designated Area: All work with **CNX-774** should be performed in a designated area within a laboratory, away from general traffic.
- Fume Hood: As a standard precaution for handling potent compounds, all weighing and initial dilutions of the powdered form must be carried out in a certified chemical fume hood to minimize inhalation risk.
- Avoid Contact: Minimize direct contact with the compound. Use spatulas for transferring powder and ensure all manipulations are performed over a disposable absorbent bench liner.
- Contamination: In case of skin contact, wash the affected area immediately with soap and water. If eye contact occurs, flush with copious amounts of water for at least 15 minutes and seek medical attention.

Disposal Plan:

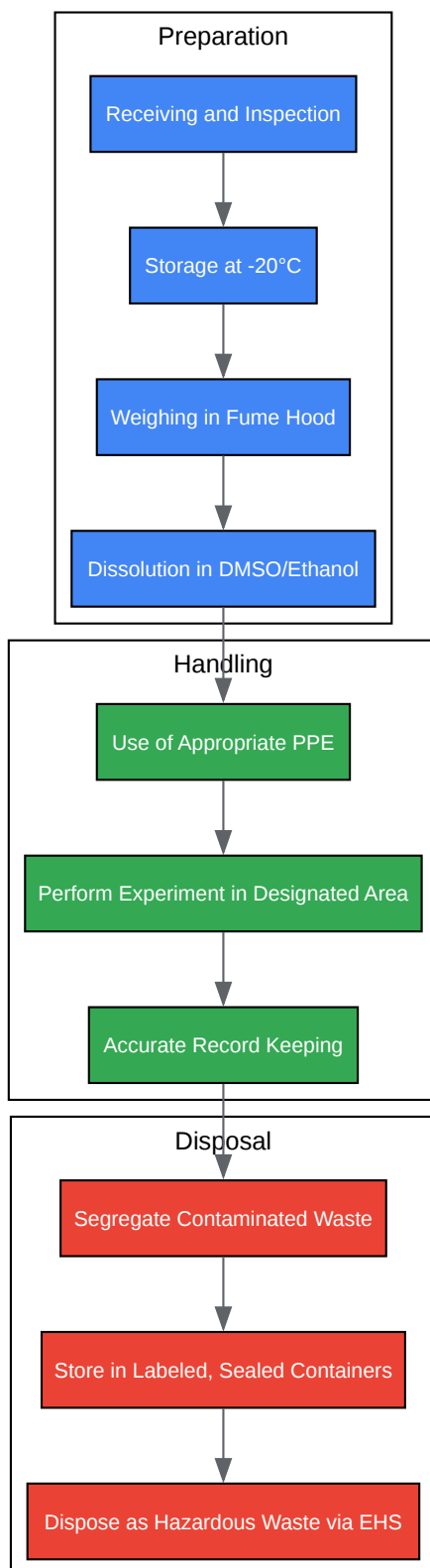
All waste materials contaminated with **CNX-774**, including empty vials, pipette tips, gloves, and bench liners, must be disposed of as hazardous chemical waste.

- Waste Segregation: Do not mix **CNX-774** waste with other waste streams.

- **Waste Containers:** Use clearly labeled, sealed containers for solid and liquid waste.
- **Institutional Guidelines:** Follow all local and institutional regulations for the disposal of hazardous chemical waste. Contact your institution's Environmental Health and Safety (EHS) department for specific procedures.

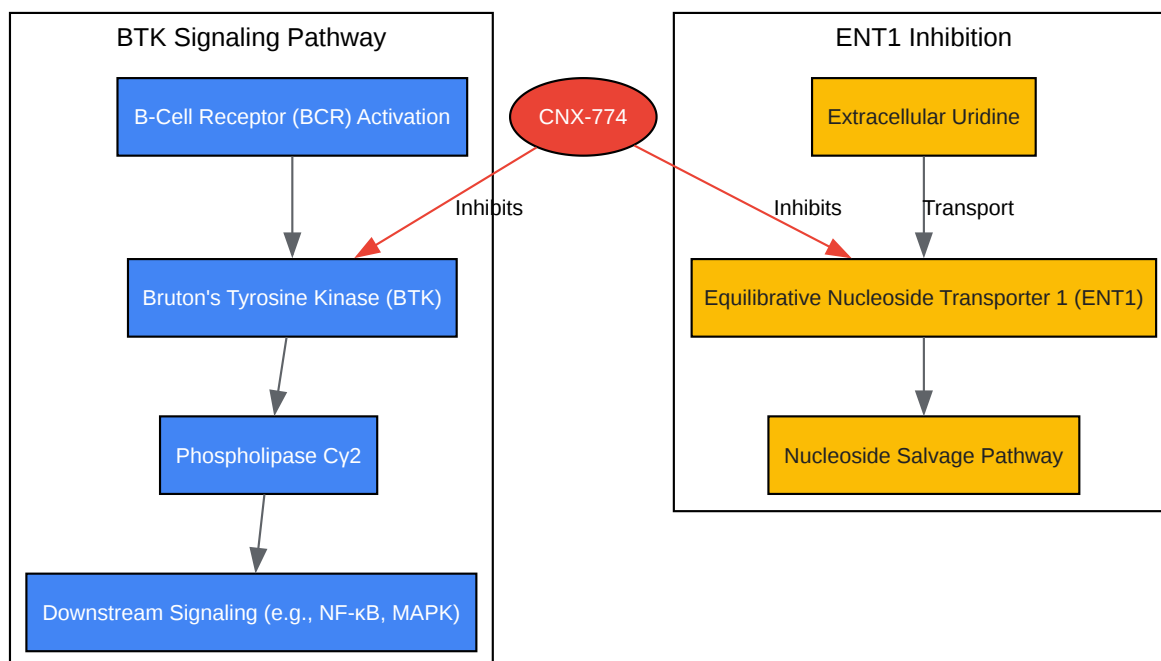
Experimental Workflow and Signaling Pathway

The following diagrams illustrate the general workflow for handling **CNX-774** and its known signaling pathways.



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Caption: General workflow for the safe handling and disposal of **CNX-774**.



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Caption: **CNX-774** inhibits both the BTK signaling pathway and the ENT1 transporter.

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References

- 1. ENT1 blockade by CNX-774 overcomes resistance to DHODH inhibition in pancreatic cancer - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. ENT1 blockade by CNX-774 overcomes resistance to DHODH inhibition in pancreatic cancer - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. CNX-774 - Immunomart [immunomart.com]

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